

Head-to-head comparison of 1,6-naphthyridinone and 1,8-naphthyridinone scaffolds

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Compound of Interest

Compound Name: 7-Methoxy-1*H*-1,6-naphthyridin-4-one

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An In-Depth Head-to-Head Comparison of 1,6-Naphthyridinone and 1,8-Naphthyridinone Scaffolds for Drug Discovery Professionals

Introduction

Naphthyridines, bicyclic heterocyclic compounds composed of two fused pyridine rings, represent a class of "privileged structures" in medicinal chemistry.^{[1][2]} Their isomeric diversity, arising from the different arrangements of the two nitrogen atoms, gives rise to distinct electronic and steric properties, making them versatile scaffolds for interacting with a wide range of biological targets.^[1] Among the various isomers, the 1,6-naphthyridinone and 1,8-naphthyridinone cores have garnered significant attention, serving as the foundational framework for numerous therapeutic agents.

This guide provides a head-to-head comparison of these two critical scaffolds. We will dissect their structural nuances, compare synthetic strategies, and evaluate their respective applications in modern drug discovery, supported by experimental data and detailed protocols. The objective is to equip researchers, scientists, and drug development professionals with the insights needed to make informed decisions when selecting a scaffold for their specific therapeutic targets.

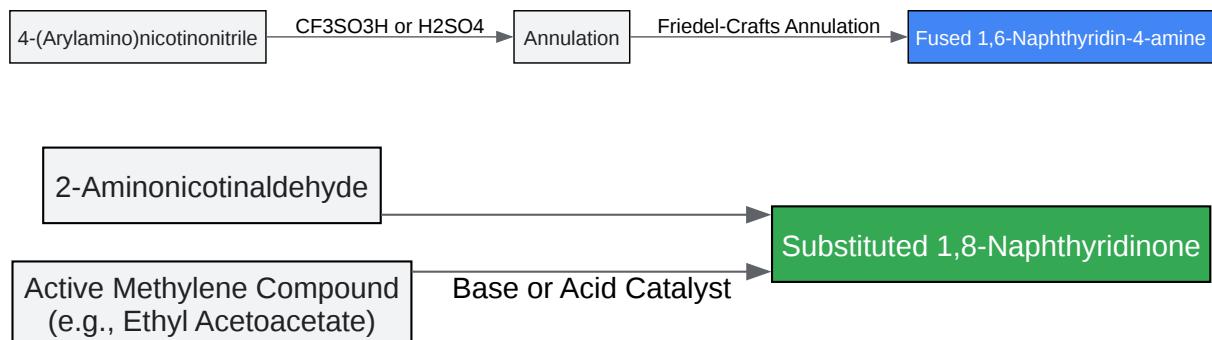
Part 1: Structural and Physicochemical Properties

The fundamental difference between the 1,6- and 1,8-naphthyridinone scaffolds lies in the placement of the second nitrogen atom within the fused ring system. This seemingly minor alteration has profound implications for the molecule's electronic distribution, hydrogen bonding capabilities, and overall three-dimensional shape, which in turn dictates its pharmacological profile.

The 1,8-naphthyridinone scaffold, with its nitrogens positioned at the 1 and 8 positions, creates a distinct "bay region." This structure has been extensively explored, beginning with the discovery of nalidixic acid, a foundational antibacterial agent.^[3] The 1,6-naphthyridinone scaffold is also prevalent in molecules with a wide array of biological activities.^[1]

1,8-Naphthyridin-2(1H)-one

1,6-Naphthyridin-2(1H)-one



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